

# 2-(Ethylamino)ethanol: A Versatile Solvent for Diverse Chemical Applications

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## Compound of Interest

Compound Name: 2-(Ethylamino)ethanol

Cat. No.: B046374

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## Introduction

**2-(Ethylamino)ethanol** (EAE), a clear, colorless to slightly yellowish liquid, is emerging as a versatile and promising solvent in a variety of chemical applications.<sup>[1][2]</sup> Its unique bifunctional nature, possessing both a secondary amine and a primary alcohol group, imparts a desirable combination of properties, including basicity, polarity, and the ability to engage in hydrogen bonding. These characteristics make it an effective medium for a range of chemical transformations, from carbon dioxide capture and corrosion inhibition to organic synthesis and materials science. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in leveraging the potential of **2-(Ethylamino)ethanol** in their work.

## Physicochemical Properties

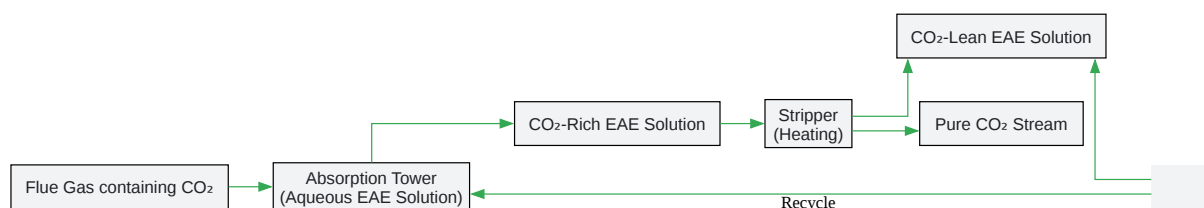
A summary of the key physicochemical properties of **2-(Ethylamino)ethanol** is presented in Table 1. These properties are fundamental to understanding its behavior as a solvent and its suitability for various reaction conditions.

Property	Value	References
CAS Number	110-73-6	[3]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO	[3]
Molecular Weight	89.14 g/mol	[3]
Appearance	Clear colorless to slightly yellowish liquid	[2][3]
Boiling Point	165-170 °C	[3]
Melting Point	-90 °C (lit.)	[3]
Density	0.914 g/mL at 25 °C (lit.)	[3]
Flash Point	71-78 °C	[3][4]
Solubility in Water	Miscible	[3]

## Application in Carbon Dioxide Capture

**2-(Ethylamino)ethanol** has garnered significant attention as a promising solvent for post-combustion CO<sub>2</sub> capture, offering potential advantages over conventional amine solvents like monoethanolamine (MEA).[5] Its favorable absorption-desorption characteristics and lower corrosion rates make it an attractive candidate for industrial applications.[5]

## Logical Workflow for CO<sub>2</sub> Capture Process



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Caption: Workflow of a typical CO<sub>2</sub> capture process using **2-(Ethylamino)ethanol**.

## Experimental Protocol: CO<sub>2</sub> Absorption Capacity Measurement

This protocol outlines a laboratory-scale experiment to determine the CO<sub>2</sub> absorption capacity of an aqueous solution of **2-(Ethylamino)ethanol**.

Materials:

- **2-(Ethylamino)ethanol** (EAE)
- Deionized water
- Carbon dioxide (CO<sub>2</sub>) gas cylinder with a regulator
- Nitrogen (N<sub>2</sub>) gas cylinder
- Gas washing bottle or bubbler
- Magnetic stirrer and stir bar
- Thermostatic bath
- Gas flow meters
- Gas chromatograph (GC) or CO<sub>2</sub> analyzer

Procedure:

- **Solvent Preparation:** Prepare an aqueous solution of **2-(Ethylamino)ethanol** of the desired concentration (e.g., 2.5 mass % or 5 mass %).<sup>[5]</sup>
- **Apparatus Setup:** Assemble the gas washing bottle containing a known volume and concentration of the EAE solution on a magnetic stirrer. Place the setup in a thermostatic bath to maintain a constant temperature (e.g., 293.00 K, 313.15 K, or 333.15 K).<sup>[5]</sup>

- **Purging:** Purge the system with nitrogen gas to remove any residual air.
- **CO<sub>2</sub> Absorption:** Introduce a controlled flow of CO<sub>2</sub> gas through the EAE solution while stirring. Monitor the CO<sub>2</sub> concentration in the outlet gas stream using a GC or CO<sub>2</sub> analyzer.
- **Equilibrium:** Continue the CO<sub>2</sub> flow until the outlet gas concentration equals the inlet concentration, indicating that the solution is saturated with CO<sub>2</sub>.
- **Data Analysis:** Calculate the amount of CO<sub>2</sub> absorbed by the solution based on the difference in the inlet and outlet CO<sub>2</sub> concentrations and the total volume of gas passed through the solution. The CO<sub>2</sub> loading is typically expressed as moles of CO<sub>2</sub> per mole of amine.

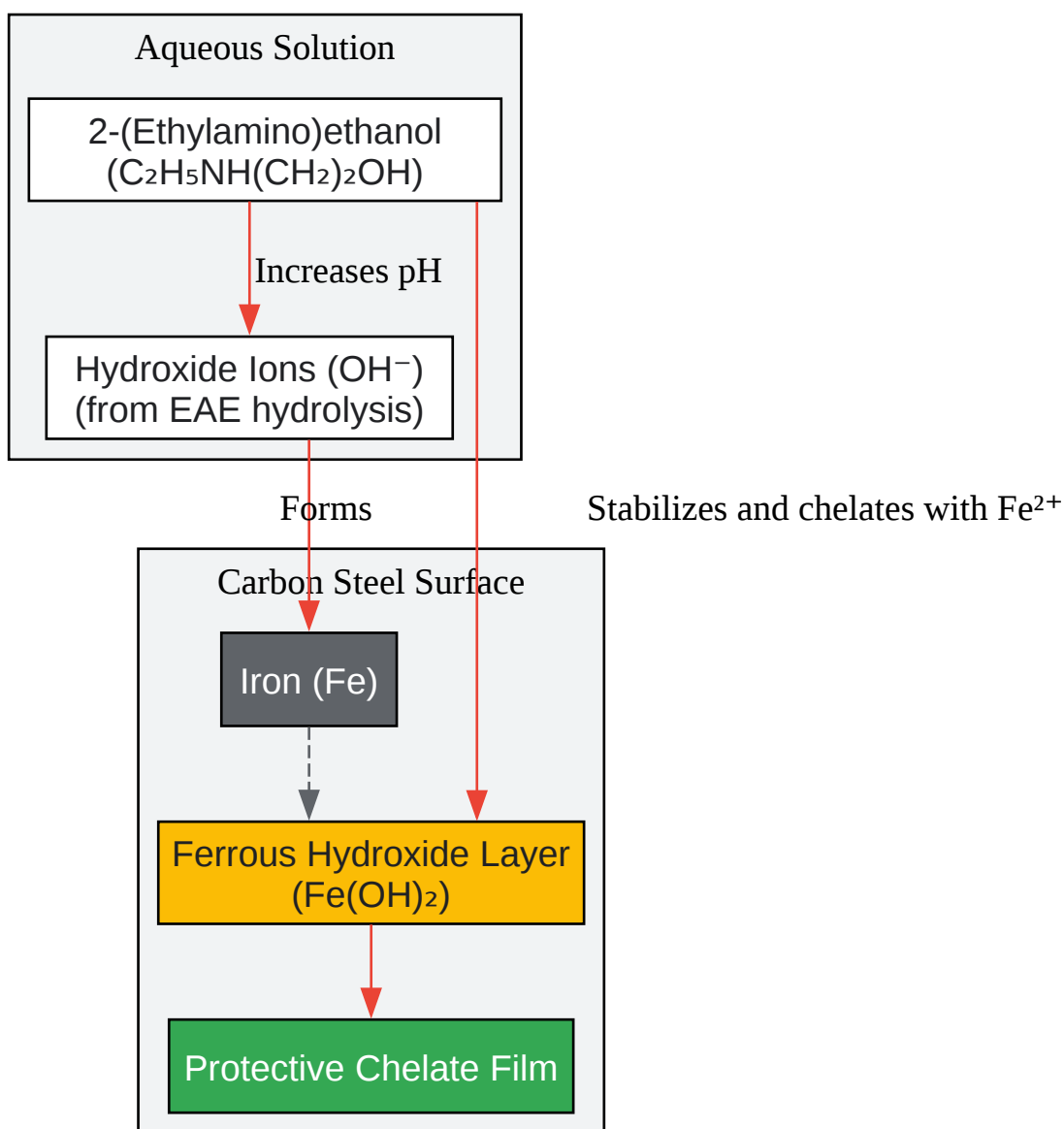
Amine Solution	Temperature (K)	Pressure Range (kPa)	CO <sub>2</sub> Loading (mol CO <sub>2</sub> /mol amine)
2.5 mass % EAE	293.00	289 - 1011	Data not specified in source
5 mass % EAE	313.15	289 - 1011	Data not specified in source
5 mass % EAE	333.15	289 - 1011	Data not specified in source

Note: While the source describes the experimental setup and conditions, it does not provide the specific CO<sub>2</sub> loading results in a tabular format.<sup>[5]</sup>

## Application in Corrosion Inhibition

**2-(Ethylamino)ethanol** has demonstrated effectiveness as a corrosion inhibitor for carbon steel in saline environments.<sup>[6]</sup> Its inhibitive action is attributed to a combination of pH adjustment and the formation of a protective film on the metal surface.<sup>[6]</sup>

## Mechanism of Corrosion Inhibition



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Caption: Mechanism of corrosion inhibition by **2-(Ethylamino)ethanol** on a carbon steel surface.

## Experimental Protocol: Weight Loss Method for Corrosion Inhibition Efficiency

This protocol details a standard weight loss experiment to evaluate the corrosion inhibition efficiency of **2-(Ethylamino)ethanol**.

#### Materials:

- Carbon steel coupons of known dimensions
- 3% NaCl solution (or other corrosive medium)
- **2-(Ethylamino)ethanol**
- Acetone
- Deionized water
- Analytical balance
- Polishing paper (various grits)
- Glass beakers and hooks

#### Procedure:

- **Coupon Preparation:** Mechanically polish the carbon steel coupons with successively finer grits of polishing paper, rinse with deionized water, degrease with acetone, and dry.
- **Initial Weighing:** Accurately weigh each coupon to the nearest 0.1 mg and record the initial weight.
- **Inhibitor Solutions:** Prepare a series of 3% NaCl solutions containing different concentrations of **2-(Ethylamino)ethanol** (e.g., 0, 100, 200, 310, 450, 600 ppm).<sup>[6]</sup>
- **Immersion:** Suspend each coupon in a beaker containing one of the test solutions using a glass hook, ensuring it is fully immersed.
- **Exposure:** Leave the coupons in the solutions for a specified period (e.g., 24 hours) at a constant temperature.
- **Final Weighing:** After the exposure period, remove the coupons, carefully clean them to remove corrosion products (e.g., using a soft brush and a suitable cleaning agent), rinse with deionized water and acetone, dry, and reweigh.

- Calculation: Calculate the weight loss, corrosion rate, and inhibition efficiency using the following formulas:
  - Weight Loss ( $\Delta W$ ) = Initial Weight - Final Weight
  - Corrosion Rate (CR) =  $(K \times \Delta W) / (A \times T \times D)$ 
    - Where K is a constant, A is the surface area of the coupon, T is the immersion time, and D is the density of the metal.
  - Inhibition Efficiency (%) =  $[(CR_{\text{blank}} - CR_{\text{inhibitor}}) / CR_{\text{blank}}] \times 100$ 
    - Where CR\_blank is the corrosion rate in the absence of the inhibitor and CR\_inhibitor is the corrosion rate in the presence of the inhibitor.

Inhibitor Concentration (ppm)	pH	Inhibition Efficiency (%)
0	6.5	0
100	9.75	30
200	10.05	55
310	10.20	80
450	10.30	90
600	10.40	92

Data adapted from a study on carbon steel in aerated 3% NaCl solutions.[6]

## Application in Organic Synthesis

While detailed protocols are less common in the literature, the properties of **2-(Ethylamino)ethanol** suggest its potential as a solvent and/or basic catalyst in various organic reactions, particularly in the synthesis of heterocyclic compounds and in microwave-assisted synthesis.[1][7] Its high boiling point makes it suitable for reactions requiring elevated temperatures.

## Proposed Application: Microwave-Assisted Synthesis of Nitrogen Heterocycles

Microwave-assisted organic synthesis (MAOS) has emerged as a green and efficient method for accelerating chemical reactions.[8] Polar solvents like **2-(Ethylamino)ethanol** are excellent candidates for MAOS due to their ability to absorb microwave irradiation and rapidly heat the reaction mixture.

### General Protocol Outline:

- **Reactant Mixture:** In a microwave-safe reaction vessel, combine the starting materials for the desired heterocyclic synthesis (e.g., an amine, a dicarbonyl compound, and a catalyst, if required).
- **Solvent Addition:** Add **2-(Ethylamino)ethanol** as the solvent.
- **Microwave Irradiation:** Place the vessel in a microwave reactor and irradiate at a specific power and temperature for a predetermined time. Reaction conditions will need to be optimized for each specific transformation.
- **Work-up and Purification:** After the reaction is complete, cool the mixture, and isolate the product through standard techniques such as extraction, crystallization, or chromatography.

## Other Potential Applications

- **Nanoparticle Synthesis:** The amphiphilic nature of amino alcohols suggests that **2-(Ethylamino)ethanol** could act as a stabilizing or capping agent in the synthesis of nanoparticles, controlling their size and preventing agglomeration. While specific protocols for EAE are not readily available, methods using similar compounds like 2-(dodecylamino)ethanol for gold nanoparticle synthesis can be adapted.[9]
- **Biomass Delignification:** Organosolv processes, which use organic solvents to separate lignin from lignocellulosic biomass, are a key step in biorefineries. The properties of **2-(Ethylamino)ethanol** make it a potential candidate for use in such processes, although specific experimental conditions would need to be developed.



Disclaimer: The experimental protocols provided are intended as a guide and may require optimization for specific laboratory conditions and research objectives. Appropriate safety precautions should always be taken when handling chemicals.

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